

Personal protective equipment for handling Diethylene Glycol Monoethyl Ether

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Compound of Interest

Compound Name: Diethylene Glycol Monoethyl Ether

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Essential Safety and Handling Guide for Diethylene Glycol Monoethyl Ether

This guide provides immediate safety, handling, and disposal protocols for **Diethylene Glycol Monoethyl Ether** (DEGEE), a common solvent used in laboratory and manufacturing settings.

Adherence to these procedures is crucial for ensuring the safety of researchers, scientists, and drug development professionals.

Personal Protective Equipment (PPE)

When handling **Diethylene Glycol Monoethyl Ether**, a comprehensive PPE strategy is essential to minimize exposure and ensure personal safety. The recommended PPE includes:

- Eye and Face Protection: Always wear chemical safety goggles that conform to OSHA's eye and face protection regulations (29 CFR 1910.133) or European Standard EN166.[1][2][3] In situations with a higher risk of splashing, a face shield should be used in addition to goggles. [4] Emergency eyewash stations must be readily accessible in the work area.[4]
- Skin Protection: To prevent skin contact, wear appropriate chemical-resistant gloves.[1][5]
 Recommended materials include butyl rubber and Viton.[6] Gloves should be inspected
 before use and removed using the proper technique to avoid contaminating the skin.[3]
 Dispose of used gloves in accordance with laboratory and local regulations.[3]



- Body Protection: Wear impervious clothing, such as a chemical-resistant apron or lab coat, to prevent skin exposure.[3][4] All contaminated clothing should be removed immediately and washed thoroughly before reuse.[4]
- Respiratory Protection: Under normal conditions with adequate engineering controls, such as local exhaust ventilation, respiratory protection is not typically required.[2][5] However, if ventilation is insufficient or if exposure limits are exceeded, a NIOSH/MSHA-approved respirator must be used.[1][5] For higher-risk scenarios, a full-face respirator with multipurpose combination (US) or type ABEK (EN 14387) respirator cartridges is recommended.
 [7]

Safe Handling and Storage

Proper handling and storage are critical to preventing accidents and exposure.

Handling:

- Ensure the work area is well-ventilated, preferably using local exhaust ventilation to control emissions at the source.[1][4][5]
- Use non-sparking tools and explosion-proof equipment, as DEGEE vapor can be flammable.
 [1][4][5]
- Avoid contact with eyes, skin, and clothing.[1][4]
- Ground and bond containers when transferring the liquid to prevent static discharge. [4][5]
- Do not eat, drink, or smoke in areas where DEGEE is handled.[3][4][8]
- Wash hands thoroughly with soap and water after handling and before breaks.[3][4][8]

Storage:

- Store in a cool, dry, well-ventilated area away from heat, sparks, open flames, and incompatible substances like strong oxidizing agents and strong acids.[1][8]
- Keep containers tightly closed.[1][8]



 Store in appropriate containers such as carbon steel, stainless steel, or phenolic-lined steel drums. Avoid storing in aluminum, copper, or galvanized steel.[4]

First Aid Measures

In the event of exposure, immediate action is crucial.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids.[1][2] If irritation persists, seek medical attention.[1][2] [6]
- Skin Contact: Remove all contaminated clothing and shoes.[1][4] Wash the affected area with soap and large amounts of water for at least 15 minutes.[1] If irritation develops or persists, get medical aid.[1]
- Inhalation: Move the individual to fresh air immediately.[1] If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[1][4]
- Ingestion: If the person is conscious and alert, have them rinse their mouth and drink 2-4 cupfuls of milk or water.[1][3] Never give anything by mouth to an unconscious person. Do NOT induce vomiting.[1][2][3] Seek immediate medical attention.[1][3]

Physical and Chemical Properties

The following table summarizes key quantitative data for **Diethylene Glycol Monoethyl Ether**.

Property	Value
Flash Point	86-96°C (187-205°F)[1][2][4]
Autoignition Temperature	204°C (399°F)[2][4]
Boiling Point	202°C (396°F)[4]
Vapor Pressure	0.12 mmHg @ 20°C (68°F)[4]
Specific Gravity	0.99 @ 25°C (77°F)[4]
Water Solubility	Complete[4]



Operational Plans: Spill and Disposal

A clear, step-by-step plan for spills and disposal is mandatory for laboratories handling this chemical.

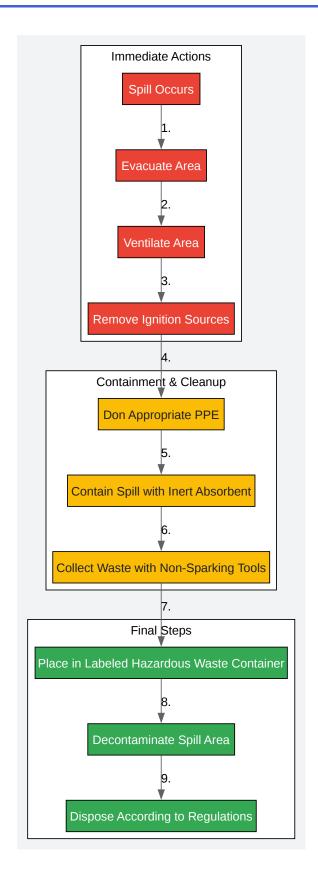
Spill Response Plan:

- Evacuate: Immediately evacuate all non-essential personnel from the spill area.[8][9]
- Ventilate: Ensure the area is well-ventilated to disperse vapors.[1][8]
- Eliminate Ignition Sources: Remove all sources of ignition, such as sparks, open flames, and hot surfaces.[1][5][9]
- Contain Spill: Use an inert, non-flammable absorbent material like clay, sand, or vermiculite to contain the spill.[1][4][5] Do not allow the chemical to enter drains or water sources.[3][4]
- Clean Up: Using non-sparking tools, carefully collect the absorbed material and place it into a suitable, labeled container for hazardous waste disposal.[3][4][5]
- Decontaminate: Flush the spill area with water to remove any remaining residue.[4]

Disposal Plan:

- All waste materials, including contaminated absorbents and disposable PPE, must be treated as hazardous waste.
- Dispose of contents and containers in accordance with all local, state, federal, and international regulations.[5][8]
- Do not reuse empty containers, as they may retain hazardous residues.[1][5][8] Handle them as you would the product itself.





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Caption: Workflow for handling a Diethylene Glycol Monoethyl Ether spill.



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